

Independent Verification of MLS000544460's Mechanism: A Comparative Guide

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Compound of Interest

Compound Name: MLS000544460

Cat. No.: B2941323

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This guide provides an objective comparison of **MLS000544460**, an inhibitor of the Eyes Absent (EYA) family of protein phosphatases, with alternative compounds. The information presented is supported by experimental data to facilitate independent verification and further research.

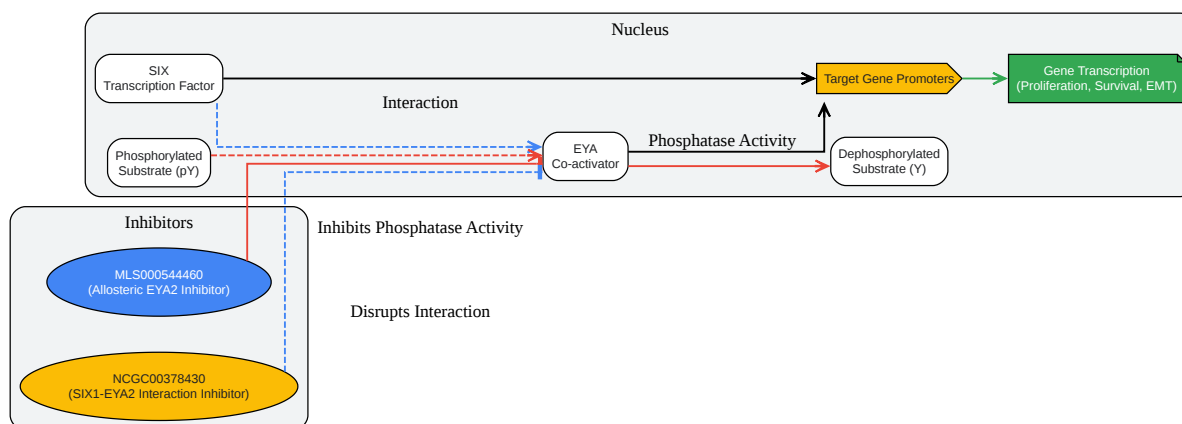
Introduction to MLS000544460 and its Target

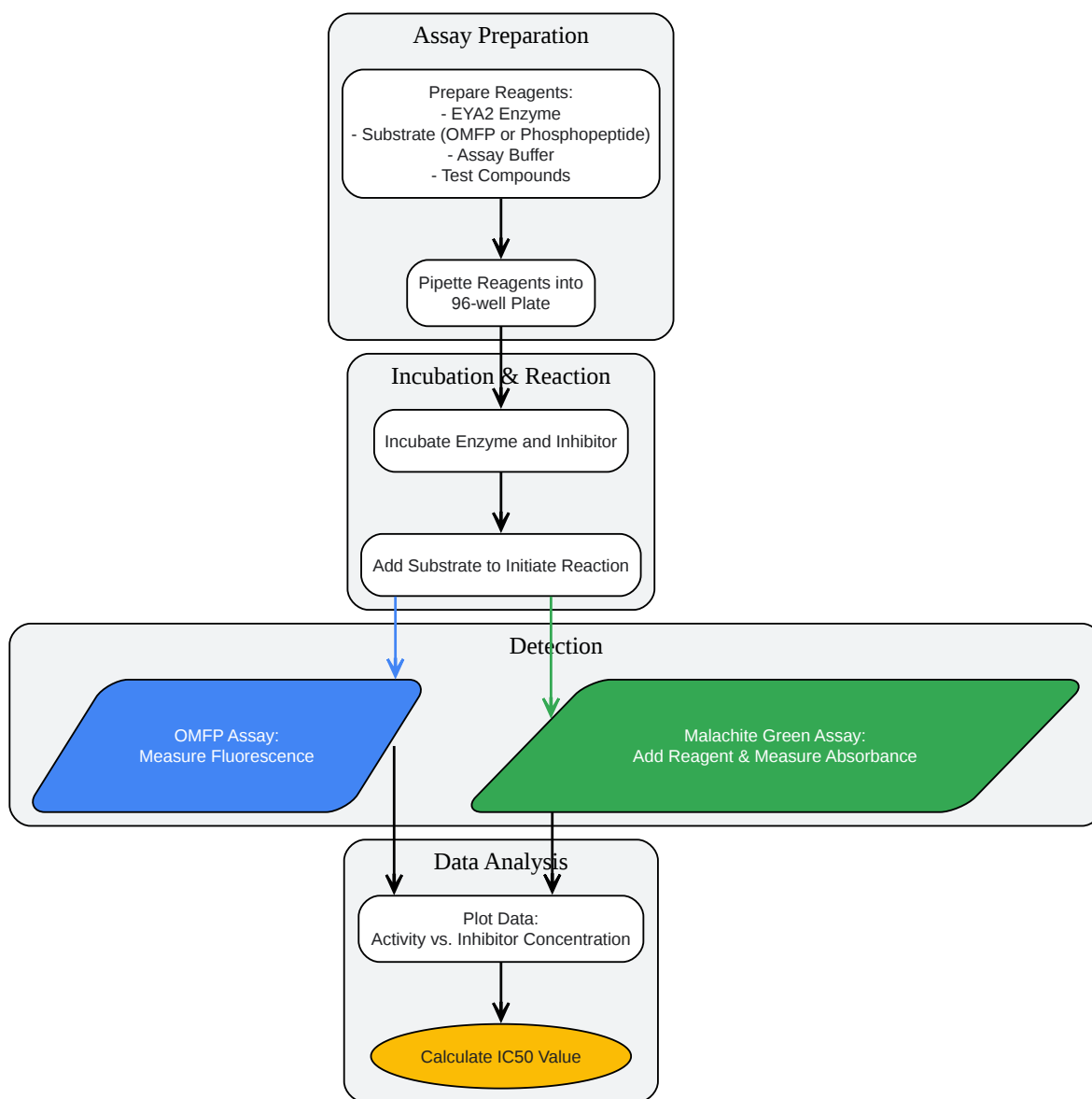
MLS000544460 is a reversible, allosteric inhibitor of the tyrosine phosphatase activity of EYA2. [1][2] The EYA proteins, which also possess transcriptional co-activator functions through their interaction with the SIX family of transcription factors, are implicated in various cancer-promoting processes, including cell migration, invasion, and DNA damage repair.[1][3] The phosphatase activity of EYA is a critical component of its oncogenic function, making it an attractive target for therapeutic intervention.

Mechanism of Action: EYA-SIX Signaling Axis

The EYA-SIX transcriptional complex plays a crucial role in both embryonic development and cancer progression. EYA proteins, acting as co-activators, are recruited by SIX transcription factors to the promoters of target genes, regulating processes such as cell proliferation, survival, and epithelial-mesenchymal transition (EMT). The intrinsic phosphatase activity of EYA proteins can dephosphorylate specific substrates, further modulating downstream

signaling pathways. Inhibition of EYA's phosphatase activity or disruption of the EYA-SIX interaction represents two key strategies to counteract their oncogenic effects.





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References

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- 2. rupress.org [rupress.org]
- 3. Allosteric Inhibitors of the Eya2 Phosphatase Are Selective and Inhibit Eya2-mediated Cell Migration - PMC [pmc.ncbi.nlm.nih.gov]
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